

# Navigating the Safety Profile of DL-Pantolactone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *DL-Pantolactone*

CAS No.: 52126-90-6

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This technical guide offers a comprehensive overview of the safety and handling guidelines for **DL-Pantolactone**, a key intermediate in the synthesis of pharmaceuticals and cosmetics.[1][2] This document is intended for researchers, scientists, and drug development professionals, providing detailed information on its chemical properties, potential hazards, and the necessary precautions for safe laboratory use. All quantitative data has been summarized in structured tables for ease of reference, and key procedural workflows are visualized to ensure clarity and adherence to safety protocols.

## Chemical and Physical Properties

**DL-Pantolactone** is a racemic mixture of D- and L-pantolactone.[3] It presents as a white to pale yellow solid or colorless crystalline substance.[1][4][5] A member of the gamma-lactone chemical class, it is hygroscopic and sensitive to moisture.[4]

| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 79-50-5   | [4][6] |
| Molecular Formula | C6H10O3   | [4][6] |
| Molecular Weight  | 130.14 g/mol                                    | [4]    |
| Appearance        | White needle-like crystals or crystalline solid | [5][7] |
| Melting Point     | 74-78 °C  | [4][7] |
| Boiling Point     | 121 °C at 11 mmHg                               | [4]    |
| Flash Point       | 122 °C  | [4]    |
| Solubility        | Soluble in water (1g/10mL)                      | [4]    |

## Hazard Identification and GHS Classification

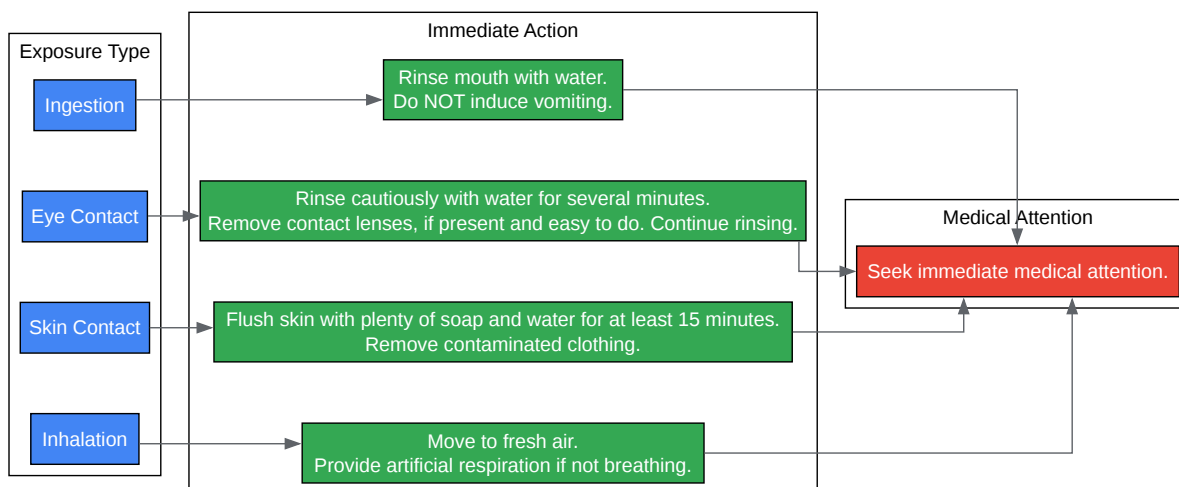
**DL-Pantolactone** is classified as an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

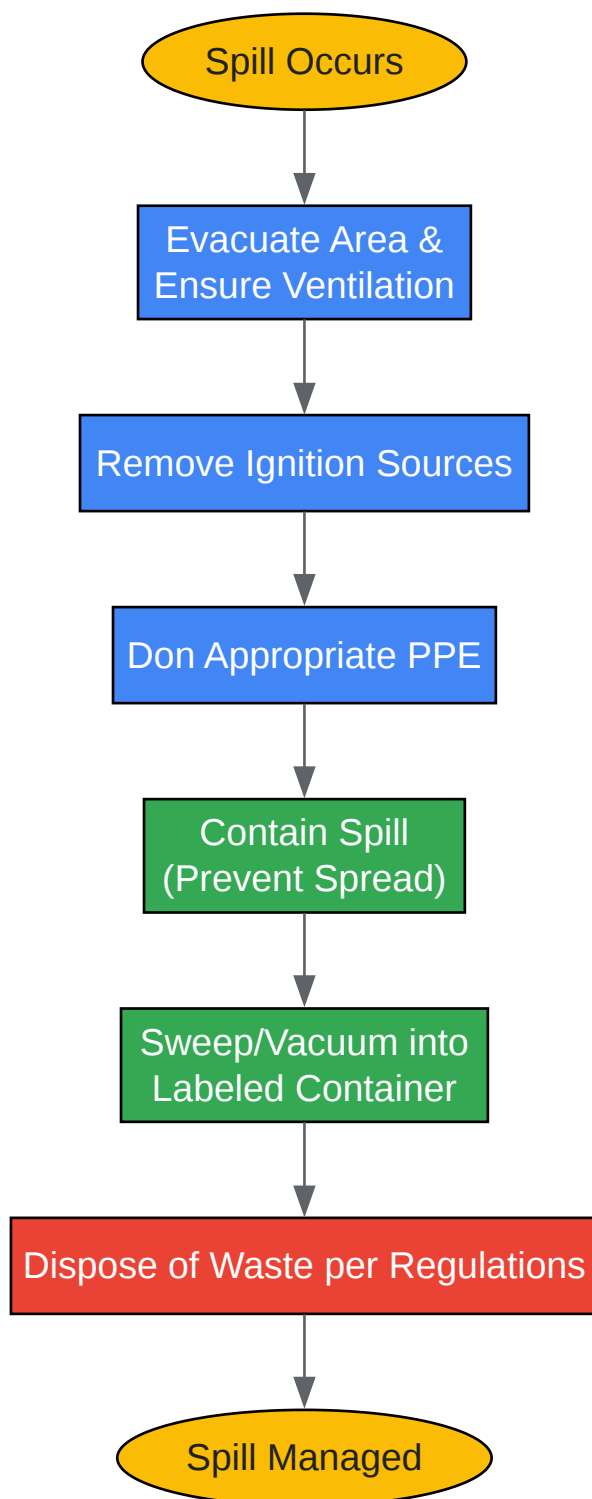
- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[6][8]
- H335: May cause respiratory irritation.[8]

The corresponding signal word is Warning.[4][6]

## First-Aid Measures

Immediate and appropriate first-aid measures are crucial in the event of exposure. The following diagram outlines the recommended procedures.





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